

Benthiavalicarb: A Technical Guide to its Fungicidal Properties

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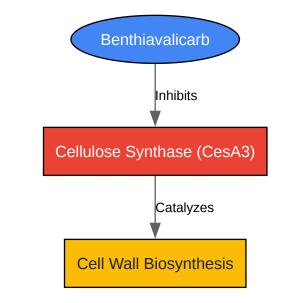
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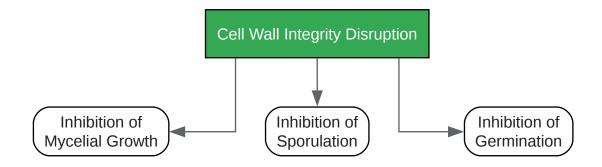
Benthiavalicarb is a potent fungicide belonging to the carboxylic acid amide (CAA) class, specifically a valinamide carbamate.[1][2] It is highly effective against plant pathogenic oomycetes, a group of destructive organisms that includes notorious pathogens like Phytophthora infestans (late blight of potato and tomato) and Plasmopara viticola (downy mildew of grapevine).[2][3] This technical guide provides a comprehensive review of the fungicidal properties of **benthiavalicarb**, including its mechanism of action, efficacy data, experimental protocols, and structure-activity relationships.

Mechanism of Action: Inhibition of Cellulose Synthase

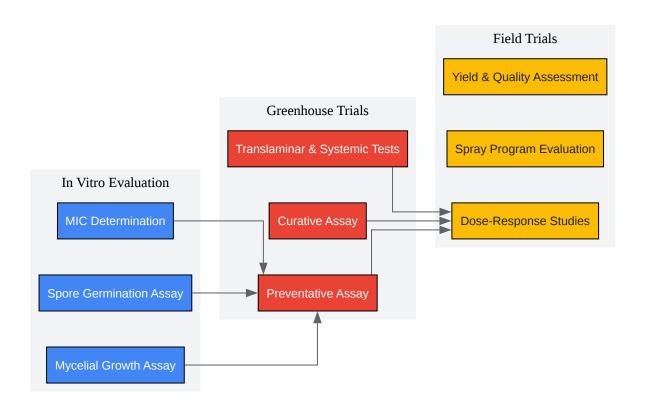
The primary mode of action of **benthiavalicarb** is the inhibition of cellulose synthase, a crucial enzyme for cell wall biosynthesis in oomycetes.[4] Unlike true fungi, which have chitin-based cell walls, oomycetes possess cell walls primarily composed of β -1,3-glucans and cellulose. By targeting cellulose synthase (specifically CesA3), **benthiavalicarb** disrupts the integrity of the cell wall, leading to the inhibition of mycelial growth, sporulation, and the germination of sporangia and cystospores.[2][4] This targeted action provides **benthiavalicarb** with a high degree of selectivity against oomycetes.











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